

# An In-depth Technical Guide to 3-Bromo-2-methoxy-4-methylpyridine

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## Compound of Interest

Compound Name: 3-Bromo-2-methoxy-4-methylpyridine

Cat. No.: B1291409

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This technical guide provides a comprehensive overview of the physical properties of **3-Bromo-2-methoxy-4-methylpyridine**, tailored for researchers, scientists, and professionals in drug development. This document collates available data on its physical characteristics and provides context through comparative data of similar compounds.

## Core Compound Data

**3-Bromo-2-methoxy-4-methylpyridine** is a halogenated and methylated pyridine derivative. Its chemical structure is fundamental to its utility as a building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents.<sup>[1]</sup>

## Physical Properties

Precise experimental values for several key physical properties of **3-Bromo-2-methoxy-4-methylpyridine**, such as melting point, boiling point, and density, are not readily available in publicly accessible scientific literature or commercial databases. However, based on its chemical structure and information from suppliers, it is described as a colorless liquid at room temperature.<sup>[1]</sup>

For comparative purposes, the table below summarizes the available physical data for **3-Bromo-2-methoxy-4-methylpyridine** alongside the experimentally determined properties of closely related pyridine derivatives. This comparative data can offer researchers valuable insights into the expected physical behavior of the target compound.

Property	3-Bromo-2-methoxy-4-methylpyridine	3-Bromo-2-methoxypyridine	3-Bromo-4-methylpyridine	2-Bromo-4-methylpyridine
CAS Number	717843-51-1[2]	13472-59-8[3]	3430-22-6[4][5]	4926-28-7
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrNO[2]	C <sub>6</sub> H <sub>6</sub> BrNO[3]	C <sub>6</sub> H <sub>6</sub> BrN[4][5]	C <sub>6</sub> H <sub>6</sub> BrN
Molecular Weight	202.05 g/mol	188.02 g/mol [3]	172.02 g/mol [5]	172.02 g/mol
Physical State	Colorless liquid[1]	Liquid[3]	Liquid[4]	Liquid
Melting Point	Data not available	Data not available	Data not available	Data not available
Boiling Point	Data not available	Data not available	199-200 °C (lit.) [5]	87 °C/10 mmHg (lit.)
Density	Data not available	1.5856 g/mL at 25 °C[3]	1.549 g/mL at 25 °C (lit.)[5][6]	1.545 g/mL at 25 °C (lit.)
Refractive Index	Data not available	n <sub>20/D</sub> 1.566[3]	n <sub>20/D</sub> 1.56 (lit.) [5]	n <sub>20/D</sub> 1.561 (lit.)
Solubility	Data not available	Data not available	Soluble in Chloroform, Methanol[5]	Data not available

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Bromo-2-methoxy-4-methylpyridine** are not available. However, standard methodologies would be employed for such characterizations. Below is a representative protocol for determining the boiling point of a liquid compound.

### Determination of Boiling Point (Micro-method)

Objective: To determine the boiling point of a small sample of a liquid compound, such as **3-Bromo-2-methoxy-4-methylpyridine**.

**Apparatus:**

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., 50 x 6 mm)
- Capillary tube (sealed at one end)
- Bunsen burner or other heat source
- Stand and clamp

**Procedure:**

- A small amount of the liquid sample (a few drops) is placed into the small test tube.
- The capillary tube, with its sealed end upwards, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are immersed in the mineral oil within the Thiele tube, ensuring the side arm of the Thiele tube is not blocked.
- The Thiele tube is gently heated at the side arm.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is carefully adjusted to maintain a steady stream of bubbles.
- The heat source is removed, and the liquid is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- The procedure should be repeated to ensure an accurate and reproducible reading.

## Synthesis Workflow

While a specific, detailed synthesis protocol for **3-Bromo-2-methoxy-4-methylpyridine** is not readily available in the reviewed literature, a plausible synthetic route can be inferred from established pyridine chemistry. A common approach to introduce a bromine atom at the 3-position of a pyridine ring is through a Sandmeyer-type reaction starting from the corresponding 3-aminopyridine. The methoxy and methyl groups would be present on the starting pyridine or introduced in earlier synthetic steps.

The following diagram illustrates a generalized synthetic workflow for the preparation of a substituted bromopyridine from an aminopyridine precursor.



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Generalized synthesis of a 3-bromopyridine derivative.

This diagram outlines the key transformations in a typical Sandmeyer reaction for the synthesis of an aryl bromide from an aniline derivative. The specific conditions for the synthesis of **3-Bromo-2-methoxy-4-methylpyridine** would require experimental optimization.

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